

# Personal protective equipment for handling Ivacaftor hydrate

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## Compound of Interest

Compound Name: *Ivacaftor hydrate*

Cat. No.: *B1139302*

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## Essential Safety and Handling Guide for Ivacaftor Hydrate

This guide provides crucial safety and logistical information for laboratory professionals handling **Ivacaftor hydrate**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure research environment.

### Personal Protective Equipment (PPE)

When handling **Ivacaftor hydrate**, it is imperative to use appropriate personal protective equipment to prevent exposure. The recommended PPE includes:

- **Eye and Face Protection:** Safety glasses with side-shields conforming to EN166 are essential to protect against splashes and dust.
- **Skin Protection:**
  - **Hand Protection:** Wear impervious gloves. Handle gloves with care and dispose of them properly after use. Wash and dry hands thoroughly post-handling.
  - **Body Protection:** A complete suit protecting against chemicals is required. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.

- **Respiratory Protection:** For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use a type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridge. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).

## Handling and Storage

Proper handling and storage are critical to maintain the integrity of **Ivacaftor hydrate** and ensure the safety of laboratory personnel.

Handling Procedures:

- **Avoid Contact:** Prevent contact with skin and eyes.
- **Prevent Inhalation:** Avoid inhalation of vapor or mist.
- **General Hygiene:** Practice good personal hygiene. Wash hands and any exposed skin thoroughly after handling.

Storage Conditions:

- **Temperature:** Store in a cool place.
- **Container:** Keep the container tightly closed.
- **Environment:** Store in a dry and well-ventilated place.

Parameter	Specification
Storage Temperature	Cool place
Container	Tightly closed
Environment	Dry and well-ventilated

## Disposal Plan

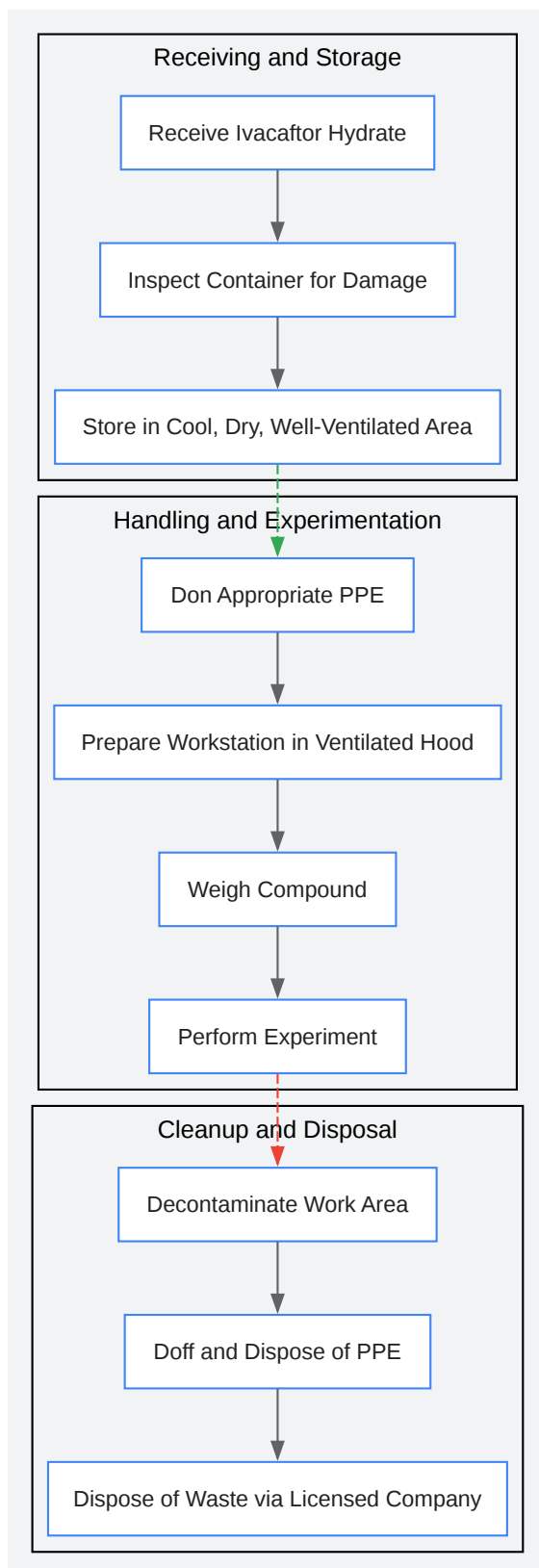
Proper disposal of **Ivacaftor hydrate** and its containers is essential to prevent environmental contamination and ensure compliance with regulations.

Disposal Method:

- Offer surplus and non-recyclable solutions to a licensed disposal company.
- Dispose of contaminated packaging as unused product.

## Experimental Workflow for Handling Ivacaftor Hydrate

The following diagram outlines the procedural workflow for the safe handling of **Ivacaftor hydrate** from receipt to disposal.



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Caption: Workflow for Safe Handling of **Ivacaftor Hydrate**.

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